

Direct Red 212: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Direct red 212

CAS No.: 12222-45-6

Cat. No.: B1172209

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Disclaimer: This document provides a comprehensive overview of the available safety information and general handling precautions for **Direct Red 212** (CAS No. 12222-45-6). It is intended for use by researchers, scientists, and drug development professionals. However, a complete and officially verified Safety Data Sheet (SDS) with comprehensive quantitative toxicological and ecotoxicological data for **Direct Red 212** is not readily available in publicly accessible domains. Therefore, this guide supplements known information with general safety protocols for azo dyes. All laboratory personnel should consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and adhere to all applicable local, state, and federal regulations.

Chemical Identification and Physical Properties

While specific, verified physical and chemical property data for **Direct Red 212** are limited, this section outlines the available information.

Property	Value	Source
CAS Number	12222-45-6	--INVALID-LINK--
Synonyms	C.I. Direct Red 212	General knowledge of dyes
Molecular Formula	Not available	
Molecular Weight	Not available	
Appearance	Assumed to be a red solid powder	
Solubility	Assumed to be water-soluble	General knowledge of direct dyes

Hazard Identification and Toxicological Summary

Direct Red 212 is classified as an azo dye. While specific toxicological data is scarce, the general hazards associated with this class of compounds should be considered. Azo dyes as a group have been studied for their potential health effects, which can include genotoxicity after metabolic activation.

Known Hazards:

- At present, **Direct Red 212** is not classified under GHS in the available resources[1].

General Azo Dye Toxicological Profile:

Azo dyes can be metabolized by azoreductase enzymes, particularly by the gut microbiota, to form aromatic amines. Some of these aromatic amines are known or suspected carcinogens.

While no specific LD50 or other quantitative toxicity data for **Direct Red 212** were found, a safety data sheet for a similar product, Direct Red 31, suggests an oral LD50 in rats of >2000 mg/kg, indicating low acute toxicity by ingestion[2]. However, this should not be directly extrapolated to **Direct Red 212**.

Handling Precautions and Personal Protective Equipment (PPE)

Due to the limited specific safety data, a cautious approach is recommended when handling **Direct Red 212**. The following handling precautions and PPE are based on general best practices for handling chemical powders and azo dyes.

Engineering Controls

- Work in a well-ventilated area, preferably in a certified chemical fume hood, to minimize inhalation of dust particles.
- Use local exhaust ventilation at the source of dust generation.

Personal Protective Equipment

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. A lab coat or chemical-resistant apron should be worn to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if dust generation is significant, a NIOSH-approved respirator with a particulate filter is recommended.

Hygiene Practices

- Avoid breathing dust.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in laboratory areas.

Accidental Release and First Aid Measures

Accidental Release

- **Small Spills:** Carefully sweep up the solid material, avoiding dust generation. Place in a sealed, properly labeled container for disposal. Clean the spill area with a wet cloth or paper towels.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Follow your institution's spill response procedures.

First Aid

- **Inhalation:** Move the person to fresh air. If breathing is difficult, seek medical attention.
- **Skin Contact:** Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain.

Experimental Protocols and Methodologies

Due to the lack of published research detailing specific experimental safety protocols for **Direct Red 212**, this section provides a general framework for common laboratory procedures.

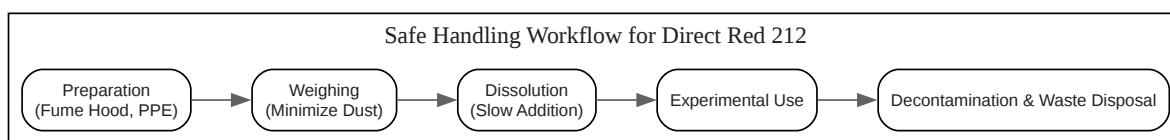
General Protocol for Solution Preparation:

- **Preparation:** Work within a chemical fume hood. Wear appropriate PPE.

- Weighing: Tare a suitable container on an analytical balance. Carefully weigh the desired amount of **Direct Red 212** powder.
- Dissolution: Slowly add the powder to the desired solvent (e.g., deionized water) while stirring to avoid clumping and dust generation.
- Storage: Store the prepared solution in a clearly labeled, sealed container.

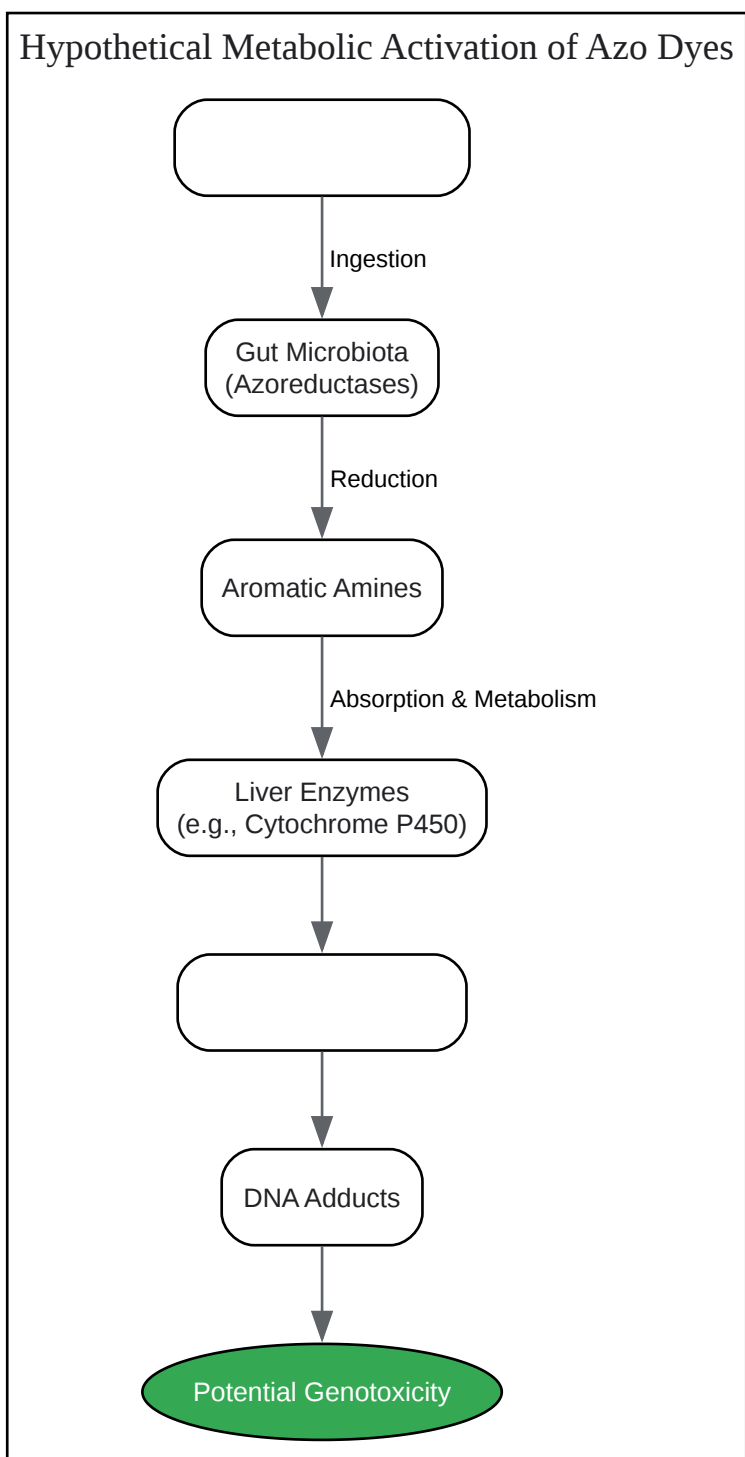
Diagrams and Visualizations

The following diagrams illustrate general workflows and concepts relevant to the safe handling and potential biological interactions of azo dyes.



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Caption: A generalized workflow for the safe handling of **Direct Red 212** powder.



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Caption: A potential metabolic pathway for azo dyes leading to genotoxicity.

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References

- 1. st.ilfattoquotidiano.it [st.ilfattoquotidiano.it]
- 2. dyespigments.net [dyespigments.net]
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